

"Diallyl 2,2'-oxydiethyl dicarbonate" chemical structure and properties

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Compound of Interest

Compound Name: *Diallyl 2,2'-oxydiethyl dicarbonate*

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Diallyl 2,2'-Oxydiethyl Dicarbonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diallyl 2,2'-oxydiethyl dicarbonate, commonly known as allyl diglycol carbonate (ADC), is a monomer of significant industrial importance, primarily recognized for its application in the production of the thermoset polymer poly(allyl diglycol carbonate) (PADC), commercially known as CR-39®. This polymer is renowned for its exceptional optical clarity, low density, and high impact resistance, making it a preferred material for optical lenses and other transparent applications. This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and polymerization of **Diallyl 2,2'-oxydiethyl dicarbonate**, along with detailed experimental protocols.

Chemical Structure and Properties

Diallyl 2,2'-oxydiethyl dicarbonate is the diester of diethylene glycol and allyl carbonate. Its structure features two allyl groups, which are susceptible to free-radical polymerization, and a flexible diethylene glycol ether linkage.

Chemical Structure:

A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Diallyl 2,2'-Oxydiethyl Dicarbonate**

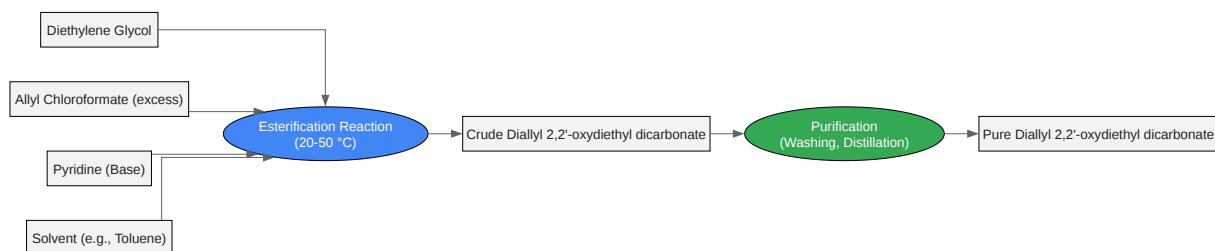
Property	Value	Reference
CAS Number	142-22-3	[1][2]
Molecular Formula	C12H18O7	[1]
Molecular Weight	274.27 g/mol	[1]
Appearance	Colorless liquid	[1]
Melting Point	-4 °C	[2]
Boiling Point	161 °C @ 2 mm Hg	[1]
Density	1.15 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.451	[1]
Flash Point	>230 °F (>110 °C)	[1]
Water Solubility	2.36 g/L at 20 °C	[3]
Stability	Combustible; incompatible with strong oxidizing agents.	[1]

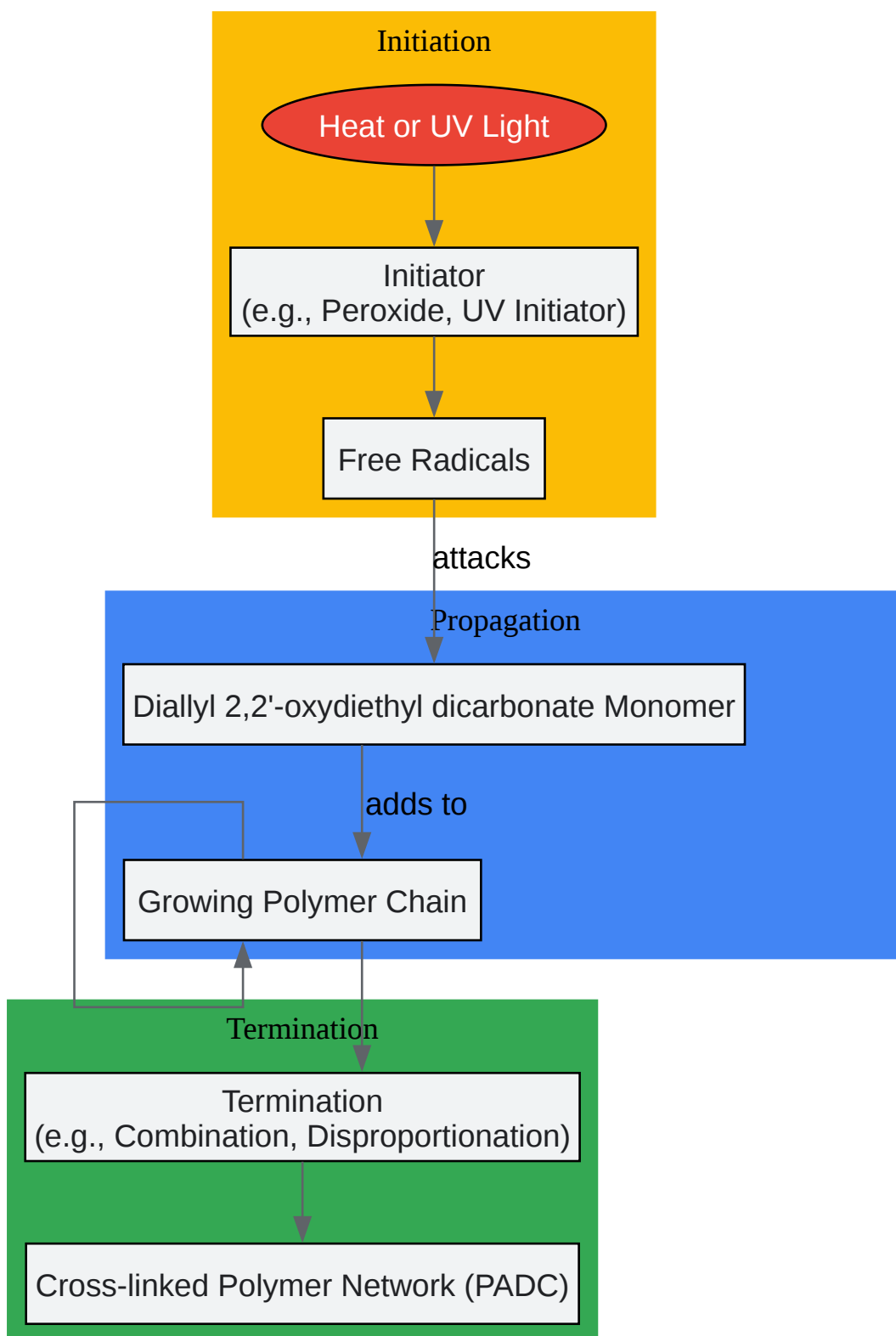
Synthesis of Diallyl 2,2'-Oxydiethyl Dicarbonate

The most common industrial synthesis of **Diallyl 2,2'-oxydiethyl dicarbonate** is through the esterification of diethylene glycol with allyl chloroformate.[4] Alternative, greener routes involving transesterification have also been explored.

Esterification of Diethylene Glycol with Allyl Chloroformate

This method involves the reaction of diethylene glycol with an excess of allyl chloroformate in the presence of a base, such as pyridine, to neutralize the hydrochloric acid byproduct.[4]





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